

Application Notes and Protocols for Quin C1

Stock Solution Preparation

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Compound of Interest

Compound Name: Quin C1

Cat. No.: B15570158

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Introduction

Quin C1 is a potent and selective agonist for the Formyl Peptide Receptor 2 (FPR2), a G-protein coupled receptor involved in inflammatory responses.^[1] It has demonstrated anti-inflammatory properties, including the induction of neutrophil chemotaxis and degranulation, and the reduction of inflammatory cell counts in animal models of lung injury.^[2] In microglial cells, **Quin C1** has been shown to suppress the production of pro-inflammatory mediators like TNF α and nitric oxide while enhancing the production of the anti-inflammatory cytokine IL-10. These characteristics make **Quin C1** a valuable tool for research into inflammatory diseases and drug development. This document provides detailed protocols for the preparation of **Quin C1** stock solutions using Dimethyl Sulfoxide (DMSO) as a solvent, ensuring accurate and reproducible experimental results.

Data Presentation

Quantitative Data for Quin C1

Property	Value	Source
Molecular Weight	445.51 g/mol	[2]
Synonym(s)	4-Butoxy-N-[1, 4-dihydro-2-(4-methoxyphenyl)-4-oxo-3(2H)-quinazolinyl]benzamide	[3]
Purity	≥98% (HPLC)	[2]
Solubility in DMSO	44.55 mg/mL (100 mM)	[2][3]
EC50 (FPR2)	15 nM	[2]
CAS Number	786706-21-6	[2]

Recommended Storage Conditions

Solution Type	Storage Temperature	Duration	Source
Powder	-20°C	3 years	
4°C	2 years		
In DMSO	-80°C	6 months	
-20°C	1 month		

Experimental Protocols

Materials

- Quin C1 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

- Pipettes and sterile, filtered pipette tips

Protocol for Preparing a 10 mM Quin C1 Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM **Quin C1** stock solution in DMSO.

- Calculate the required mass of **Quin C1**:
 - Molecular Weight (MW) of **Quin C1** = 445.51 g/mol
 - Desired Concentration (C) = 10 mM = 0.01 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (m) = C x V x MW
 - Mass = 0.01 mol/L x 0.001 L x 445.51 g/mol = 0.0044551 g = 4.4551 mg
- Weigh the **Quin C1** powder:
 - Tare a sterile, amber microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh approximately 4.46 mg of **Quin C1** powder directly into the tube. Record the exact weight.
- Add DMSO:
 - Based on the actual weight of the **Quin C1** powder, calculate the precise volume of DMSO needed to achieve a 10 mM concentration using the formula: Volume (L) = Mass (g) / (0.01 mol/L * 445.51 g/mol).
 - For example, if the actual weight is 4.50 mg, the required DMSO volume would be:
 $0.00450 \text{ g} / (0.01 \text{ mol/L} * 445.51 \text{ g/mol}) = 0.00101 \text{ L} = 1.01 \text{ mL}.$
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **Quin C1** powder.
- Dissolve the **Quin C1**:

- Cap the tube securely.
- Vortex the solution until the **Quin C1** powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Dilution of the Stock Solution

For cellular assays, the 10 mM stock solution will need to be further diluted to the desired working concentration. A common working concentration for **Quin C1** is in the nanomolar to low micromolar range.^{[4][5]}

Example: Preparing a 10 µM working solution from a 10 mM stock solution.

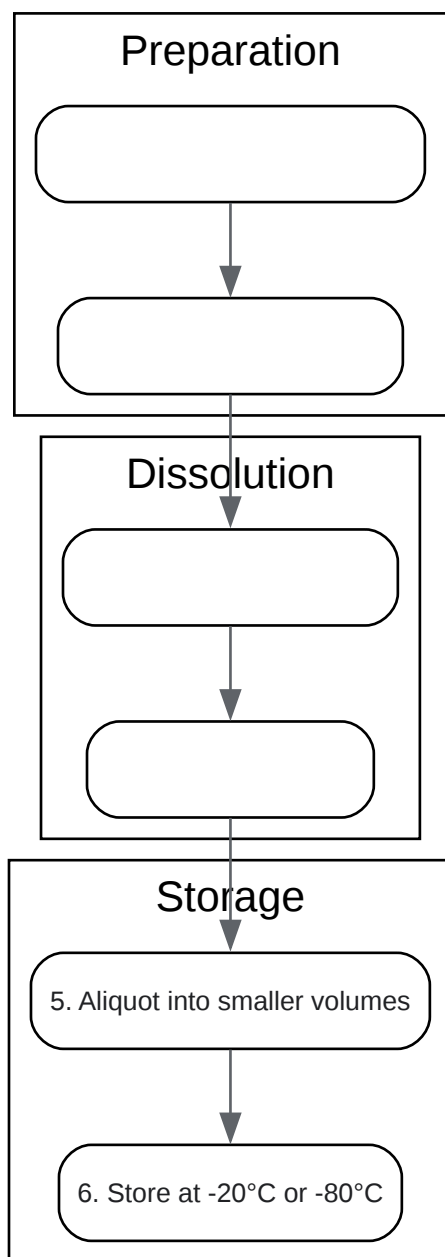
- Perform a serial dilution. For instance, first dilute the 10 mM stock 1:100 in cell culture medium to obtain a 100 µM intermediate solution.
- Then, dilute the 100 µM intermediate solution 1:10 in cell culture medium to achieve the final 10 µM working concentration.

Note: It is crucial to ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.5%.

Visualizations

Experimental Workflow for Quin C1 Stock Solution Preparation

Workflow for Quin C1 Stock Solution Preparation

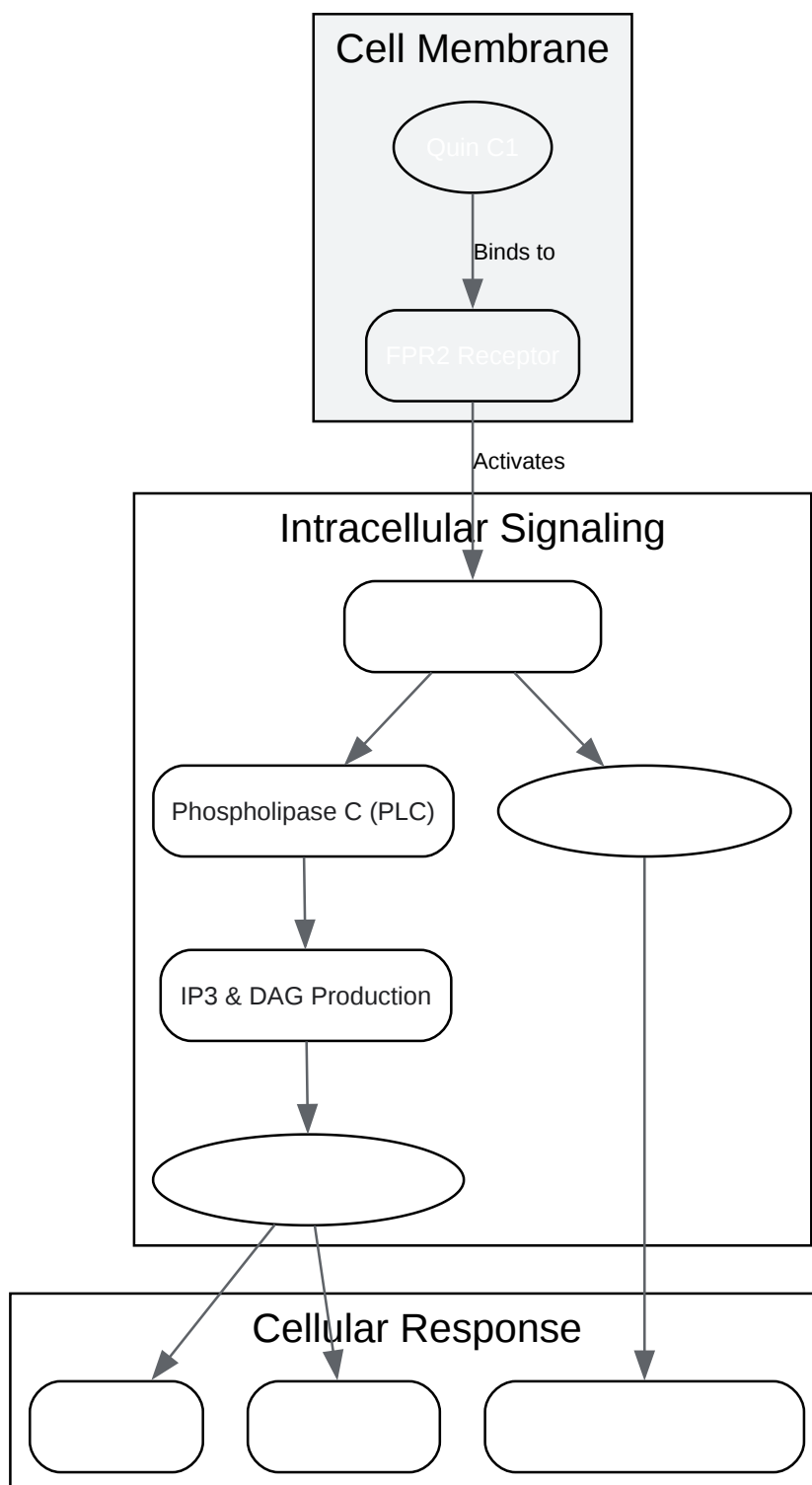


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Caption: A flowchart illustrating the key steps for preparing a **Quin C1** stock solution.

Simplified Signaling Pathway of Quin C1 via FPR2

Quin C1 Signaling via FPR2

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Caption: A diagram showing the activation of FPR2 by **Quin C1** and downstream signaling events.

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